

Personal protective equipment for handling 2,2,2-Trifluoroethyl acrylate

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl acrylate

Cat. No.: B1294459

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Essential Safety and Handling Guide for 2,2,2-Trifluoroethyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2,2,2-Trifluoroethyl acrylate**, a versatile fluorinated acrylate monomer used in the development of advanced materials. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Summary of Chemical Safety Data

Proper handling of **2,2,2-Trifluoroethyl acrylate** requires a thorough understanding of its physical and chemical properties. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C5H5F3O2
Molecular Weight	154.09 g/mol [1]
Boiling Point	92 °C
Flash Point	13 °C
Specific Gravity	1.23 (20/20)
Vapor Pressure	No data available

Hazard Identification and Personal Protective Equipment (PPE)

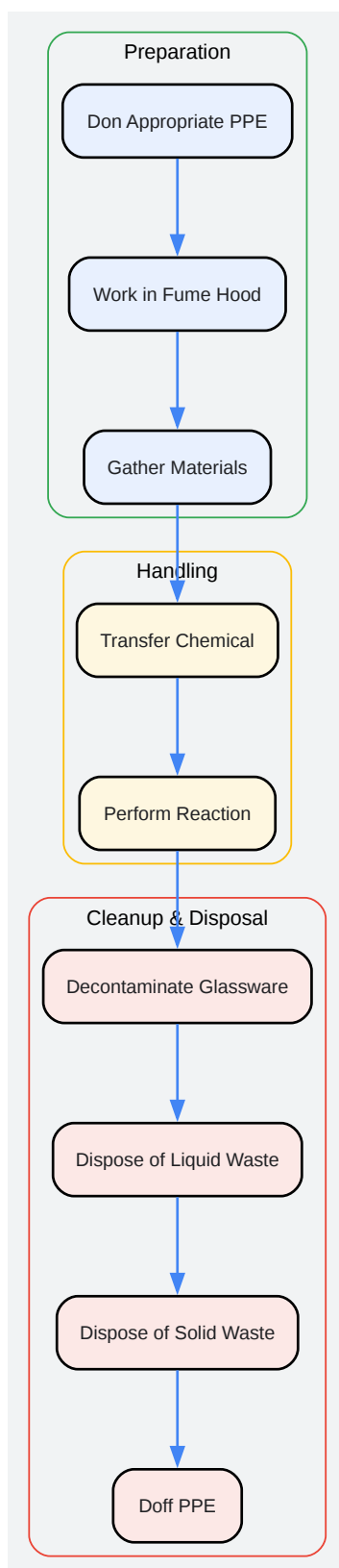
2,2,2-Trifluoroethyl acrylate is a highly flammable liquid and vapor that can cause skin and serious eye irritation.[\[2\]](#) It may also cause respiratory irritation.[\[2\]](#) Ingestion, skin contact, or inhalation can be harmful.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE) is mandatory when handling this chemical. The following table outlines the required PPE for various operations.

Operation	Required Personal Protective Equipment
General Laboratory Use	Chemical safety goggles, chemical-resistant gloves (e.g., PVC), lab coat.[4]
Dispensing/Transferring	Chemical safety goggles with face shield, chemical-resistant gloves, flame-retardant lab coat or apron, respiratory protection if vapors/aerosols are generated.[5][6]
Large-Scale Operations or Risk of Splashing	Full-face respirator with appropriate cartridges (Filter type ABEK recommended), flame-retardant and antistatic protective clothing, chemical-resistant gloves and boots.[5][6]
Emergency (Spill)	Self-contained breathing apparatus (SCBA), fully encapsulated chemical- and vapor-protective suit, inner and outer chemical-resistant gloves.[5][6]

Standard Operating Procedure (SOP) for Handling

A systematic approach is crucial for the safe handling of **2,2,2-Trifluoroethyl acrylate**. The following workflow diagram illustrates the key steps from preparation to disposal.



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Figure 1. Workflow for handling 2,2,2-Trifluoroethyl acrylate.

Experimental Protocol: Polymer Synthesis

This protocol provides a step-by-step guide for a typical polymerization reaction involving **2,2,2-Trifluoroethyl acrylate**.

Objective: To synthesize a polymer of **2,2,2-Trifluoroethyl acrylate** via free-radical polymerization.

Materials:

- **2,2,2-Trifluoroethyl acrylate** (stabilized with MEHQ)
- Azobisisobutyronitrile (AIBN)
- Anhydrous toluene
- Methanol
- Nitrogen gas
- Round-bottom flask with a reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Schlenk line or nitrogen inlet

Procedure:

- Preparation:
 - Ensure the fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the "General Laboratory Use" section of the PPE table.
 - Set up the reaction apparatus (round-bottom flask, condenser, magnetic stirrer) inside the fume hood.

- Reaction Setup:
 - In the round-bottom flask, combine **2,2,2-Trifluoroethyl acrylate** and anhydrous toluene.
 - Add AIBN as the initiator.
 - Purge the reaction mixture with nitrogen for 15-20 minutes to remove oxygen, which can inhibit polymerization.
- Polymerization:
 - Heat the reaction mixture to 60-70°C using the heating mantle.
 - Maintain a gentle reflux and continue stirring under a nitrogen atmosphere for the desired reaction time (typically several hours).
- Work-up and Purification:
 - Allow the reaction mixture to cool to room temperature.
 - Precipitate the polymer by slowly adding the reaction mixture to a beaker of cold methanol while stirring.
 - Collect the polymer by vacuum filtration.
 - Wash the polymer with fresh methanol to remove any unreacted monomer and initiator.
 - Dry the polymer in a vacuum oven at a low temperature.

Disposal Plan

All waste generated from handling **2,2,2-Trifluoroethyl acrylate** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste, including unreacted monomer, solvents, and precipitation liquors, in a clearly labeled, sealed container for halogenated organic waste.

- Solid Waste: Contaminated solid waste, such as used gloves, filter paper, and disposable labware, should be collected in a separate, labeled container for solid hazardous waste.
- Disposal: All waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.[5] Do not mix with other waste streams.[5] Leave chemicals in their original containers if possible.[5]

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